

Molecular weight and formula of 2-Chloroacetimidamide hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloroacetimidamide
hydrochloride

Cat. No.: B078023

[Get Quote](#)

An In-depth Technical Guide to **2-Chloroacetimidamide Hydrochloride**

Chemical Identity and Properties

2-Chloroacetimidamide hydrochloride is a chemical compound used as an intermediate in the synthesis of various agrochemicals and pharmaceuticals.^[1] Its hydrochloride form enhances stability and solubility in polar solvents.^[1]

Molecular Formula and Weight:

There appears to be some variation in the reported molecular formula and weight in different databases. The most commonly cited formula is $C_2H_5Cl_2N_2$, corresponding to the hydrochloride salt of 2-chloroacetamidine.

Property	Value	Source
CAS Number	10300-69-3	[1] [2] [3]
Molecular Formula	C ₂ H ₅ Cl ₂ N ₂	[4]
Molecular Weight	128.99 g/mol	[1] [2]
127.98 g/mol	[4]	
Melting Point	98-103 °C	[2] [3]
Boiling Point	146.4 °C at 760 mmHg	[2]
Storage	2-8°C, dry, well-ventilated	[1] [2]

Note: Some sources may list the formula as C₂H₆Cl₂N₂. The discrepancy likely arises from different conventions in representing the salt form.

Applications in Research and Development

2-Chloroacetimidamide hydrochloride serves as a crucial building block in organic synthesis, particularly for creating nitrogen-containing heterocyclic compounds.[\[1\]](#)

Key Applications:

- **Pharmaceutical Synthesis:** It is a key intermediate for producing various pharmaceuticals.[\[1\]](#) The chloroacetamidine functional group is a valuable component for building complex molecular architectures.[\[1\]](#)
- **Agrochemical Development:** The compound is commonly employed in the development of crop protection agents like herbicides and plant growth regulators that require selective reactivity.[\[1\]](#)
- **Biochemical Research:** Chloroacetamidine hydrochloride is used as a general pharmacophore in studying and delineating the characteristics of the amidinotransferase superfamily of enzymes.[\[3\]](#)

Experimental Protocols: Synthesis

The following protocol describes the synthesis of the parent compound, 2-chloroacetimidamide, which can be subsequently converted to its hydrochloride salt. The method is based on the reaction of chloroacetonitrile with sodium methoxide and ammonium chloride in methanol.

Synthesis of 2-Chloroacetimidamide

Materials:

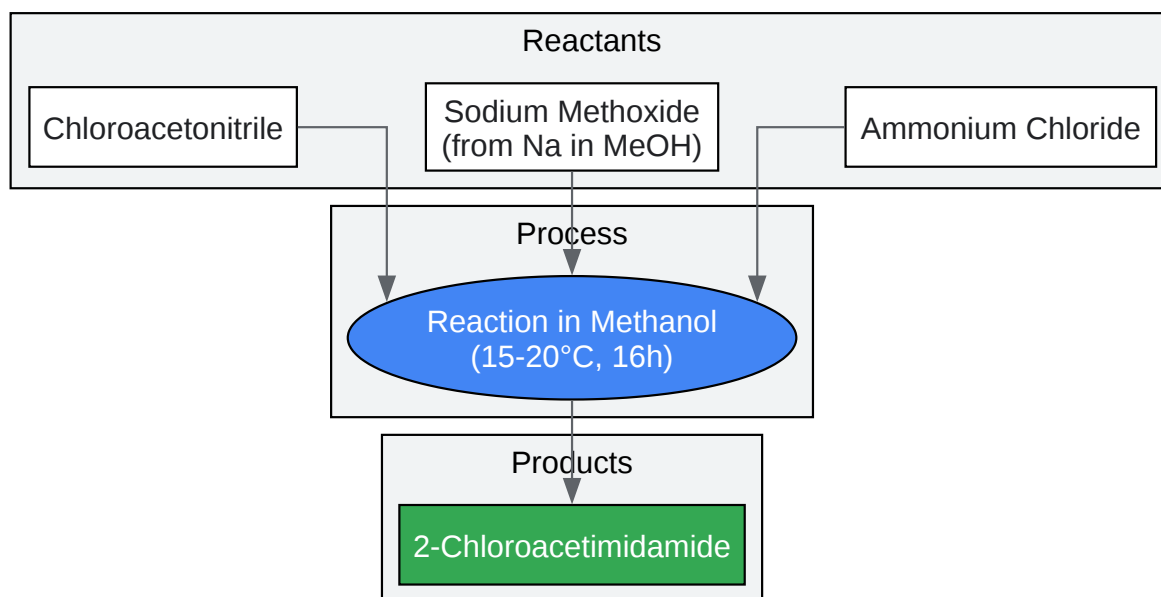
- Sodium (Na)
- Methanol (MeOH), anhydrous
- Chloroacetonitrile (ClCH_2CN)
- Ammonium chloride (NH_4Cl)
- Methyl tert-butyl ether (MTBE)

Procedure:

- Under an inert nitrogen atmosphere, completely dissolve sodium (18.3 g, 0.795 mol) in 2 L of anhydrous methanol at 25 °C. Stir the resulting sodium methoxide solution for 1 hour.
- Over the course of 1 hour, add chloroacetonitrile (600 g, 7.95 mol) dropwise to the solution while maintaining the inert atmosphere.
- After the addition is complete, stir the reaction mixture at approximately 20 °C for an additional hour.
- Add ammonium chloride (514 g, 8.73 mol) in portions over a period of 45 minutes. The solution will change color from yellow to red, and finally to a black liquid.
- Allow the reaction mixture to stir for 16 hours at a temperature of 15-20 °C.
- Filter the mixture. Concentrate the filtrate to obtain a residue.
- Triturate the residue with methyl tert-butyl ether (2 x 1 L) to yield 2-chloroacetimidamide as a black solid (Expected yield: ~96%).^[5]

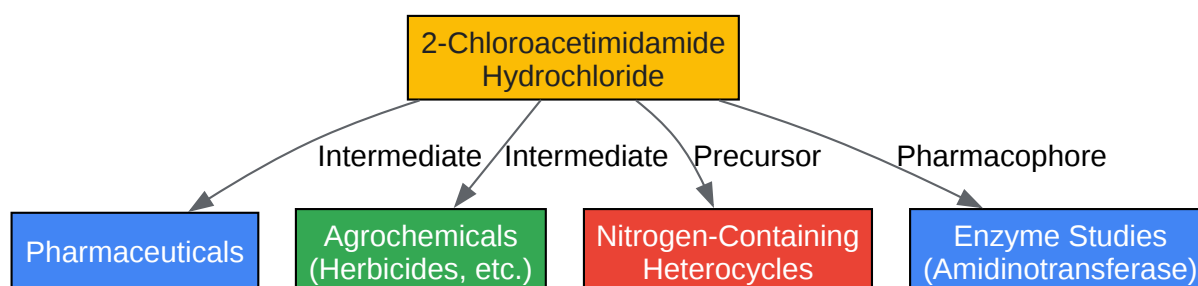
Visualization of Synthesis and Application

The following diagrams illustrate the synthesis workflow and the role of **2-chloroacetimidamide hydrochloride** as a chemical intermediate.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 2-Chloroacetimidamide.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloroacetimidamide hydrochloride [myskinrecipes.com]
- 2. 2-Chloroacetimidamide hydrochloride - 羰基化合物 - 西典实验 [seedior.com]
- 3. 2-ChloroacetiMidaMide hydrochloride | 10300-69-3 [chemicalbook.com]
- 4. 2-Chloroethanimidamide chloride | C₂H₅Cl₂N₂- | CID 49877346 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-chloroacetimidamide synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Molecular weight and formula of 2-Chloroacetimidamide hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078023#molecular-weight-and-formula-of-2-chloroacetimidamide-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com